

Application Notes and Protocols for 4-Propylnonane in Metabolomics Studies

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Compound of Interest

Compound Name: 4-Propylnonane

CAS No.: 6165-37-3

Cat. No.: B13802712

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Introduction

Volatile organic compounds (VOCs) present in biological matrices such as urine, breath, and blood are increasingly being investigated as potential biomarkers for a variety of physiological and pathological states. **4-Propylnonane**, a saturated alkane, falls within this broad class of molecules. While specific metabolomics data and signaling pathways for **4-Propylnonane** are not extensively documented in publicly available research, its analysis would follow the general principles and protocols established for VOCs. These application notes provide a comprehensive overview of the methodologies and potential applications for studying **4-Propylnonane** and other VOCs in a metabolomics context.

Data Presentation: Quantitative Analysis of VOCs in Healthy Individuals

Quantitative data for **4-Propylnonane** in biological samples is not readily available in the scientific literature. However, to provide a reference for expected concentration ranges of VOCs

in metabolomics studies, the following table summarizes reported concentrations of various VOCs in healthy human subjects. This data is compiled from multiple studies and serves as a guideline for the levels that might be expected when analyzing for compounds like **4-Propylnonane**.

Compound Class	Compound	Biological Matrix	Concentration Range
Alkanes	Ethane	Breath	0.5 - 5 ppb[1]
Pentane	Breath	12 - 580 ppb (Isoprene)[2]	
C5-C8 Alkanes	Breath	Negative alveolar gradients	
C13-C20 Alkanes	Breath	Positive alveolar gradients	
Ketones	Acetone	Urine	11.6 μ mol/L (median) [3]
2-Butanone	Urine	292 nmol/L (median) [3]	
2-Pentanone	Urine	294 nmol/L (median) [3]	
4-Heptanone	Urine	167 nmol/L (median) [3]	
Sulfur Compounds	Allyl methyl sulfide	Urine	0.55 nmol/L (median) [3]
Various VOCs	Multiple	Blood	0.01 - 6700 nmol/L[4] [5]
Multiple	Breath	0.02 - 2500 ppb[4][5]	

Experimental Protocols

A widely used and robust method for the analysis of VOCs like **4-Propylnonane** in biological samples is Headspace Solid-Phase Microextraction (HS-SPME) followed by Gas Chromatography-Mass Spectrometry (GC-MS).

Protocol: Analysis of VOCs in Urine using HS-SPME-GC-MS

This protocol is a generalized procedure based on methodologies reported in various studies for the analysis of volatile organic compounds in urine.

1. Sample Preparation:

- Thaw frozen urine samples at room temperature.
- Vortex the samples for 30 seconds to ensure homogeneity.
- Transfer a specific volume (e.g., 5 mL) of urine into a 20 mL headspace vial.
- To enhance the release of VOCs, add a saturated salt solution (e.g., 1.5 g of NaCl).
- For certain analytes, acidification (e.g., with HCl to pH 2) or basification may be required to improve partitioning into the headspace.
- Immediately seal the vial with a PTFE-lined septum and a magnetic crimp cap.

2. HS-SPME Procedure:

- Place the sealed vials in an autosampler tray with an agitator and heater.
- Equilibrate the sample at a specific temperature (e.g., 60°C) for a set time (e.g., 15 minutes) with agitation (e.g., 250 rpm) to allow VOCs to partition into the headspace.
- Expose a pre-conditioned SPME fiber (e.g., 75 µm Carboxen/PDMS) to the headspace of the vial for a defined extraction time (e.g., 30 minutes) at the same temperature.

3. GC-MS Analysis:

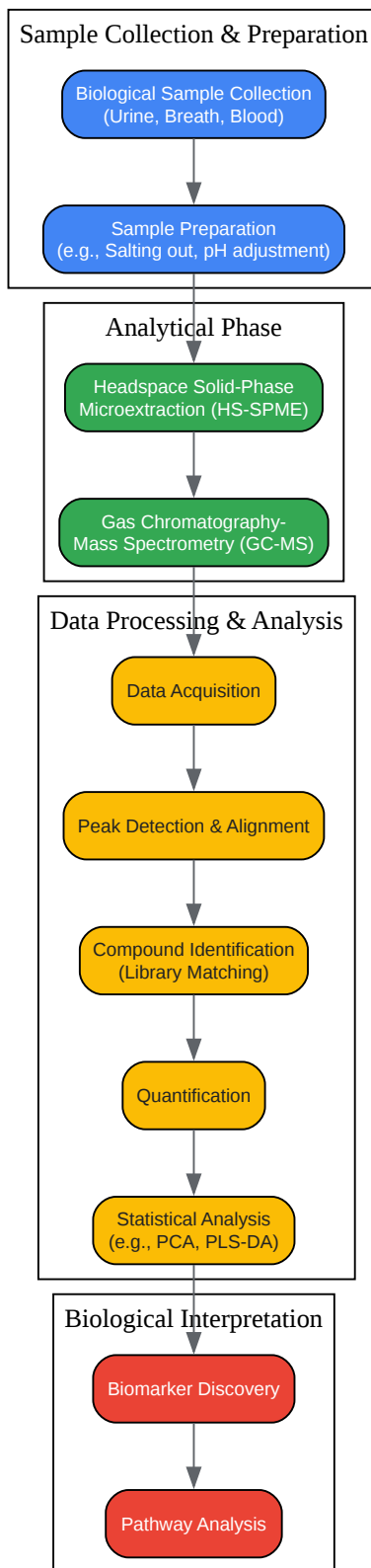
- After extraction, the SPME fiber is immediately transferred to the heated injection port of the GC-MS system.
- Thermal desorption of the analytes from the fiber occurs in the injector (e.g., at 250°C for 5 minutes in splitless mode).
- Gas Chromatography (GC) Conditions (Example):
 - Column: DB-5ms (30 m x 0.25 mm i.d., 0.25 µm film thickness) or equivalent.
 - Carrier Gas: Helium at a constant flow rate of 1 mL/min.
 - Oven Temperature Program: Start at 40°C (hold for 2 min), ramp to 200°C at 5°C/min, then ramp to 280°C at 20°C/min (hold for 5 min).
- Mass Spectrometry (MS) Conditions (Example):
 - Ionization Mode: Electron Ionization (EI) at 70 eV.
 - Mass Range: m/z 35-550.
 - Scan Rate: 2 scans/sec.
 - Ion Source Temperature: 230°C.
 - Transfer Line Temperature: 280°C.

4. Data Analysis:

- Identify compounds by comparing their mass spectra with a reference library (e.g., NIST/Wiley) and by comparing their retention indices with known standards.
- For quantification, use an internal standard (e.g., a deuterated analogue of a target compound) added to the sample before extraction.
- Perform statistical analysis (e.g., t-test, ANOVA, PCA, PLS-DA) to identify significant differences in VOC profiles between sample groups.

Mandatory Visualizations

Experimental Workflow for VOC Metabolomics

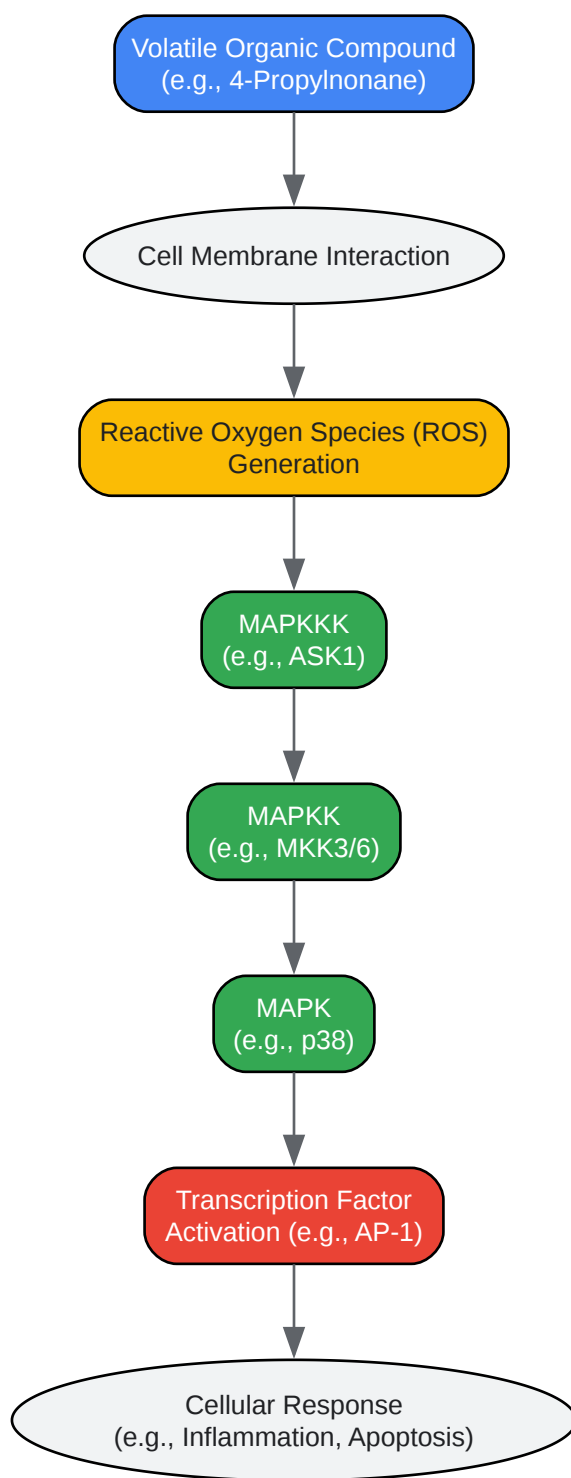


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Caption: A typical workflow for VOC-based metabolomics studies.

Hypothetical Signaling Pathway for a Generic VOC

While the specific signaling pathways activated by **4-Propylnonane** are unknown, many VOCs are known to induce cellular responses, often through interactions with cell membranes and activation of downstream signaling cascades. One such general pathway involves the activation of Mitogen-Activated Protein Kinase (MAPK) signaling, which can be triggered by various extracellular stimuli, including oxidative stress, which has been linked to the generation of some VOCs.



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Caption: A generalized signaling cascade potentially activated by a VOC.

Disclaimer

The quantitative data and signaling pathway information provided in these application notes are based on general knowledge of volatile organic compounds in metabolomics. As of the last update, specific, peer-reviewed data for **4-Propylnonane** in these contexts were not available. The provided protocols and diagrams are intended to serve as a representative guide for researchers interested in the analysis of **4-Propylnonane** and other similar VOCs. It is crucial to validate all methods and findings with appropriate standards and further research.

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